

molecular structure and IUPAC name of 2,3,6-Trichlorotoluene

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Compound of Interest

Compound Name: 2,3,6-Trichlorotoluene

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An In-depth Technical Guide to 2,3,6-Trichlorotoluene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and analysis of **2,3,6-Trichlorotoluene**. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Molecular Structure and IUPAC Name

The IUPAC name for **2,3,6-Trichlorotoluene** is 1,2,4-trichloro-3-methylbenzene.[1][2][3] Its chemical structure consists of a benzene ring substituted with a methyl group and three chlorine atoms at positions 2, 3, and 6.

Below is a two-dimensional representation of the molecular structure of **2,3,6-Trichlorotoluene**.

Molecular Structure of **2,3,6-Trichlorotoluene**

Physicochemical Properties

A summary of the key quantitative data for **2,3,6-Trichlorotoluene** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₅ Cl ₃	[1] [2] [4]
Molecular Weight	195.47 g/mol	[1] [4]
CAS Number	2077-46-5	[1]
Appearance	Colorless to pale yellow liquid or solid	[4]
Melting Point	42.95 °C	[5]
Boiling Point	241.8 °C	[5]
Density	1.4 ± 0.1 g/cm ³	[4]
Vapor Pressure	0.0729 mmHg at 25°C	[4]
LogP	4.1 - 4.34	[1] [6]

Experimental Protocols

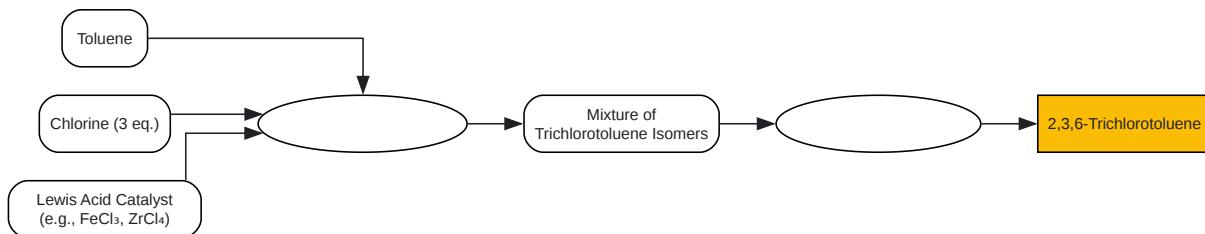
2,3,6-Trichlorotoluene is one of several isomers produced from the chlorination of toluene.[\[5\]](#) A general method for its preparation involves the electrophilic aromatic substitution of toluene.

Methodology: Direct Chlorination of Toluene[\[5\]](#)

- Reactants: Toluene is treated with three equivalents of chlorine gas.
- Catalyst: The reaction is conducted in the presence of a Lewis acid catalyst, such as iron(III) chloride (FeCl₃) or aluminum chloride (AlCl₃). Zirconium chloride has also been noted as a catalyst for producing a mixture of trichlorotoluenes with a significant portion of the 2,3,6-isomer.[\[7\]](#)
- Procedure: Chlorine gas is bubbled through a mixture of toluene and the Lewis acid catalyst. The reaction temperature is controlled to manage the rate of chlorination and minimize side reactions.
- Work-up and Purification: Upon completion, the reaction mixture contains a variety of chlorinated toluene isomers. The desired **2,3,6-trichlorotoluene** is then separated from the

other isomers (such as 2,3,4-, 2,4,5-, and 2,4,6-trichlorotoluene) and any remaining starting material through fractional distillation.[5]

The workflow for this synthesis process can be visualized as follows:



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Synthesis Workflow for **2,3,6-Trichlorotoluene**

The analysis of **2,3,6-Trichlorotoluene** can be performed using reverse-phase high-performance liquid chromatography (RP-HPLC).[6]

Methodology[6]

- Chromatographic Column: A reverse-phase (RP) column, such as a Newcrom R1, is utilized.
- Mobile Phase: The mobile phase consists of a mixture of acetonitrile (MeCN), water, and an acidifier. For standard detection, phosphoric acid is used. For mass spectrometry (MS) compatible applications, formic acid should be substituted for phosphoric acid.
- Detection: A standard HPLC detector, such as a UV detector, can be used. For more sensitive and specific detection, a mass spectrometer can be coupled with the HPLC system.
- Application: This method is suitable for the separation and quantification of **2,3,6-Trichlorotoluene** and can be adapted for preparative separation to isolate impurities. It is also applicable to pharmacokinetic studies.

An alternative analytical method involves gas chromatography. For instance, the determination of **2,3,6-trichlorotoluene** in water can be achieved by extraction followed by gas chromatography with flame ionization detection.[8]

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